

Establishing Analytical Standards for 2-(2-Isopropoxyethyl)pyridine: A Comparative Guide

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Compound of Interest

Compound Name: 2-(2-Isopropoxyethyl)pyridine

CAS No.: 70715-19-4

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For Researchers, Scientists, and Drug Development Professionals

Authored by a Senior Application Scientist

In the landscape of pharmaceutical development and fine chemical synthesis, the rigorous characterization of novel compounds is paramount to ensuring safety, efficacy, and batch-to-batch consistency. This guide provides a comprehensive framework for establishing analytical standards for **2-(2-Isopropoxyethyl)pyridine**, a heterocyclic compound with potential applications as an intermediate in the synthesis of active pharmaceutical ingredients (APIs). Due to the limited availability of specific analytical monographs for this compound, this document leverages established methodologies for analogous pyridine derivatives to propose a robust, multi-faceted analytical approach.

Introduction to 2-(2-Isopropoxyethyl)pyridine: Physicochemical Context

2-(2-Isopropoxyethyl)pyridine (C₁₀H₁₅NO) is a pyridine derivative featuring an isopropoxyethyl substituent at the 2-position. Its basic nitrogen atom on the pyridine ring and

the ether linkage are key functional groups that dictate its chemical properties and inform the selection of appropriate analytical techniques.

Based on its structure, we can infer several physicochemical properties that are critical for method development:

- **Polarity:** The presence of the nitrogen atom and the ether oxygen imparts a degree of polarity, suggesting solubility in a range of organic solvents and moderate water solubility. This is a key consideration for selecting chromatographic conditions.
- **Volatility:** The compound is expected to have a moderate boiling point, making it amenable to analysis by Gas Chromatography (GC).
- **UV Absorbance:** The pyridine ring contains a chromophore that allows for detection using UV-Vis spectroscopy, a common detection method in High-Performance Liquid Chromatography (HPLC).

A likely synthetic route for **2-(2-Isopropoxyethyl)pyridine** is the Williamson ether synthesis, starting from 2-(2-hydroxyethyl)pyridine and an isopropylating agent (e.g., 2-bromopropane or isopropanol under acidic conditions). This synthetic pathway informs the potential impurity profile that must be considered during analysis.^[1]

Potential Impurities:

- **Starting Materials:** Unreacted 2-(2-hydroxyethyl)pyridine.
- **Reagents:** Residual isopropylating agents or by-products.
- **By-products:** Di-alkylation products or other side-reaction products.
- **Degradants:** Oxidation or hydrolysis products.

Comparative Analysis of Primary Analytical Techniques

The establishment of a comprehensive analytical standard for **2-(2-Isopropoxyethyl)pyridine** necessitates the use of multiple orthogonal techniques to assess its identity, purity, and

strength. The following sections compare the utility of Gas Chromatography-Mass Spectrometry (GC-MS), High-Performance Liquid Chromatography (HPLC), Nuclear Magnetic Resonance (NMR) Spectroscopy, and Mass Spectrometry (MS) for this purpose.

Gas Chromatography-Mass Spectrometry (GC-MS): A High-Sensitivity Approach for Purity and Impurity Profiling

GC-MS is a powerful technique for the analysis of volatile and semi-volatile compounds. Given the expected volatility of **2-(2-Isopropoxyethyl)pyridine**, GC-MS is a prime candidate for its quantitative analysis and the detection of volatile impurities.[2]

Principle: In GC, the sample is vaporized and separated based on its boiling point and interaction with a stationary phase within a capillary column. The separated components then enter a mass spectrometer, where they are ionized and fragmented. The resulting mass spectrum provides a unique fingerprint for identification.

Causality in Experimental Choices:

- **Column Selection:** A mid-polarity column, such as one with a 5% diphenyl / 95% dimethyl polysiloxane stationary phase, is a logical starting point. This polarity will provide good separation for the moderately polar **2-(2-Isopropoxyethyl)pyridine** and a range of potential impurities.
- **Injection Mode:** A split/splitless injector is versatile. For trace impurity analysis, a splitless injection maximizes the amount of analyte reaching the column, enhancing sensitivity.
- **Temperature Programming:** A temperature gradient is crucial for resolving compounds with different boiling points. A typical program might start at a low temperature to resolve volatile impurities and ramp up to elute the main component and any higher-boiling impurities.

Self-Validating System: The combination of retention time (from GC) and the mass spectrum (from MS) provides a high degree of confidence in peak identification. The fragmentation pattern can be used to confirm the structure of the main peak as **2-(2-Isopropoxyethyl)pyridine** and to tentatively identify unknown impurities.

Experimental Workflow: GC-MS Analysis



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Caption: Workflow for the analysis of **2-(2-Isopropoxyethyl)pyridine** by GC-MS.

High-Performance Liquid Chromatography (HPLC): Versatility for Purity Determination and Non-Volatile Impurities

HPLC is a cornerstone of pharmaceutical analysis, particularly for compounds that are not sufficiently volatile or are thermally labile. For **2-(2-Isopropoxyethyl)pyridine**, HPLC offers a complementary approach to GC, especially for the detection of non-volatile impurities and for routine purity testing.^[3]

Principle: HPLC separates components of a mixture based on their differential partitioning between a liquid mobile phase and a solid stationary phase. A UV detector is commonly used for pyridine-containing compounds due to their inherent UV absorbance.

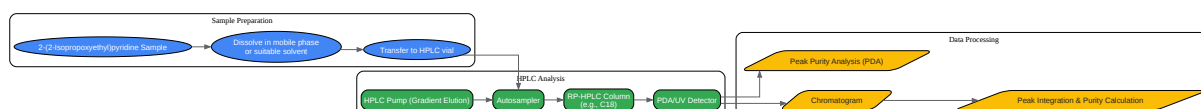
Causality in Experimental Choices:

- **Mode of Chromatography:** Reversed-phase HPLC (RP-HPLC) is the most common and versatile mode. A C18 column is a good first choice, as it separates compounds based on their hydrophobicity.

- **Mobile Phase:** A mixture of an aqueous buffer (e.g., ammonium acetate or phosphate buffer) and an organic modifier (e.g., acetonitrile or methanol) is typical for RP-HPLC. The basic nature of the pyridine nitrogen can lead to peak tailing on silica-based columns. Using a slightly acidic mobile phase (pH 3-4) will protonate the pyridine nitrogen, leading to improved peak shape.^[4]
- **Detector:** A photodiode array (PDA) detector is highly recommended as it provides spectral information across a range of wavelengths, which can help in peak identification and purity assessment.

Self-Validating System: Peak purity can be assessed using a PDA detector by comparing the UV spectra across a single chromatographic peak. The use of a mass spectrometric detector (LC-MS) would provide even greater confidence in peak identification and the ability to characterize unknown impurities.

Experimental Workflow: HPLC Analysis



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Caption: Workflow for the analysis of **2-(2-Isopropoxyethyl)pyridine** by HPLC.

Nuclear Magnetic Resonance (NMR) Spectroscopy: Unambiguous Structure Elucidation

NMR spectroscopy is an unparalleled tool for the definitive structural confirmation of organic molecules. For establishing a primary analytical standard, ^1H and ^{13}C NMR are essential.

Principle: NMR exploits the magnetic properties of atomic nuclei. The chemical environment of each nucleus influences its resonance frequency, providing detailed information about the molecular structure, connectivity, and stereochemistry.

Predicted ^1H NMR Spectral Features for **2-(2-Isopropoxyethyl)pyridine**:

- Pyridine Ring Protons: Four distinct signals in the aromatic region (typically δ 7.0-8.5 ppm), exhibiting characteristic coupling patterns.
- Ethyl Chain Protons ($-\text{CH}_2-\text{CH}_2-$): Two triplets, with the protons closer to the pyridine ring appearing further downfield.
- Isopropoxy Group Protons ($-\text{CH}(\text{CH}_3)_2$): A septet for the methine proton and a doublet for the six equivalent methyl protons. The protons on the carbon adjacent to the ether oxygen will be shifted downfield.^{[5][6]}

Self-Validating System: The combination of chemical shifts, integration values (proton ratios), and coupling patterns in a ^1H NMR spectrum provides a highly redundant and self-consistent dataset for structure verification. ^{13}C NMR and 2D NMR techniques (e.g., COSY, HSQC) can further confirm the connectivity.

Mass Spectrometry (MS): Molecular Weight and Fragmentation Insights

MS is crucial for determining the molecular weight of the compound and for providing structural information through fragmentation analysis.

Principle: MS measures the mass-to-charge ratio (m/z) of ions. High-resolution mass spectrometry (HRMS) can provide a highly accurate mass measurement, allowing for the determination of the elemental composition.

Predicted Fragmentation Pattern:

The fragmentation of ethers in MS often involves cleavage of the C-O bond or the C-C bond alpha to the oxygen.[7][8] For **2-(2-Isopropoxyethyl)pyridine**, key fragment ions would be expected from:

- Loss of the isopropoxy group.
- Cleavage of the ethyl chain.
- Rearrangement reactions involving the pyridine ring.

Self-Validating System: The accurate mass of the molecular ion confirms the elemental formula. The fragmentation pattern provides corroborating evidence for the proposed structure and can be used to identify related impurities.

Comparison of Analytical Techniques

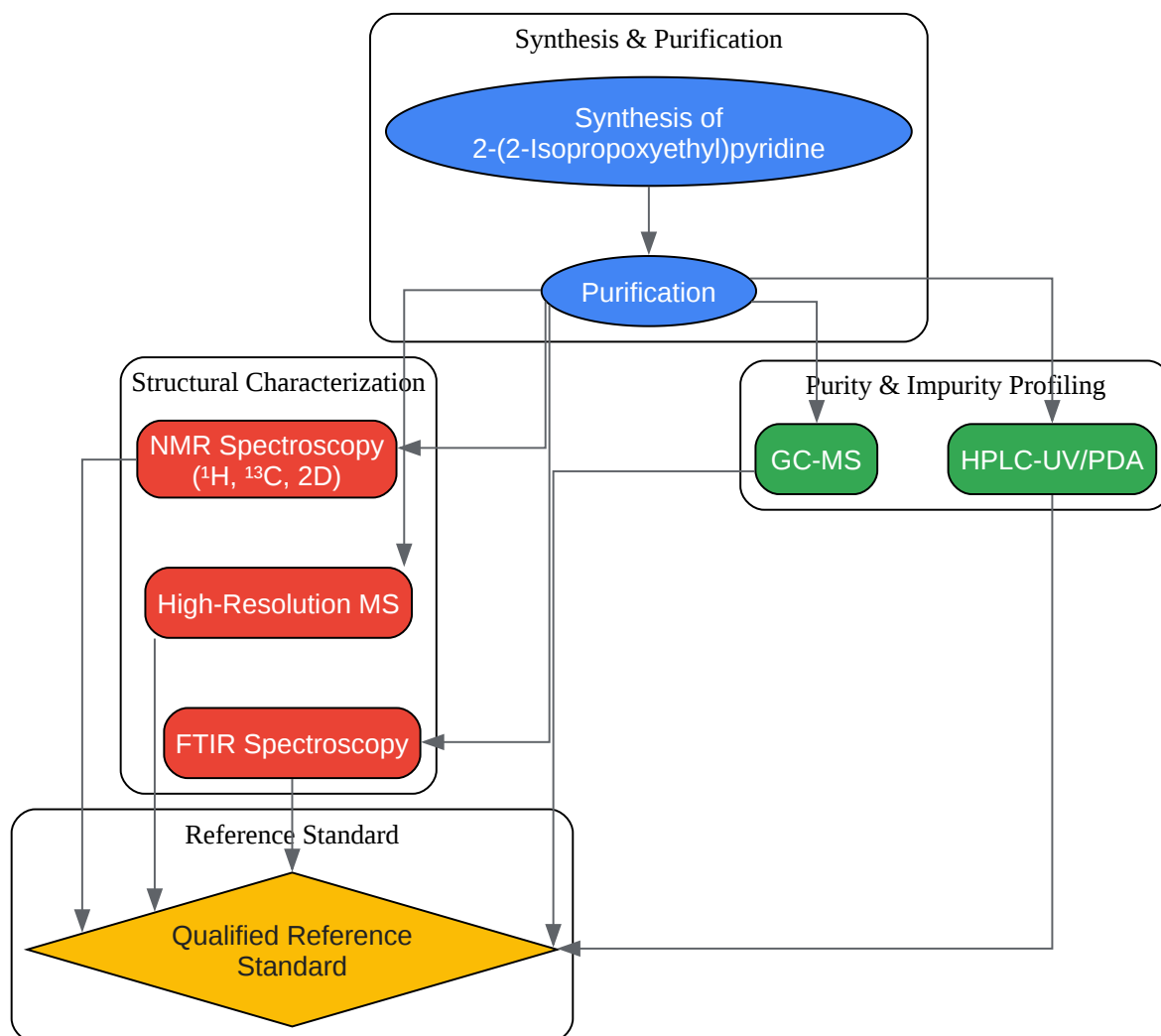
Feature	GC-MS	HPLC-UV/PDA	NMR Spectroscopy	Mass Spectrometry (standalone)
Primary Use	Purity, volatile impurities	Purity, non-volatile impurities	Structure elucidation, identification	Molecular weight, structure
Sensitivity	High (ppb-ppm)	Moderate (ppm)	Low (mg scale)	High (ppb-ppt)
Specificity	High (with MS)	Moderate to High (with PDA/MS)	Very High	High (with HRMS)
Quantitation	Excellent	Excellent	Good (with internal standard)	Good (with internal standard)
Sample Throughput	Moderate	High	Low	High
Limitations	Requires volatile & thermally stable analytes	May require method development for optimal separation	Lower sensitivity, requires pure sample for primary standard	Provides limited information on its own

Establishing a Self-Validating Analytical Protocol

A robust analytical standard for **2-(2-Isopropoxyethyl)pyridine** should be established through a multi-step, self-validating process:

- Initial Identification and Structure Confirmation:
 - Acquire ^1H and ^{13}C NMR spectra to confirm the chemical structure.
 - Obtain a high-resolution mass spectrum to confirm the elemental composition.
- Purity Assessment:
 - Develop a validated HPLC-UV/PDA method to determine the purity of the main component and to detect non-volatile impurities.
 - Develop a validated GC-MS method to assess for volatile impurities and to provide an orthogonal purity value.
- Reference Standard Qualification:
 - A highly purified batch of **2-(2-Isopropoxyethyl)pyridine** should be designated as a primary reference standard.
 - This standard should be fully characterized by all the above techniques, and its purity should be assigned based on a mass balance approach (100% - sum of all impurities).
 - While a certified reference material (CRM) specifically for **2-(2-isopropoxyethyl)pyridine** is not readily available, a well-characterized in-house primary standard is essential. For method development and validation, commercially available certified reference materials of related compounds like pyridine can be used to ensure instrument performance.^{[9][10]}

Logical Relationship: Analytical Techniques for Standard Establishment



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Caption: Interrelation of analytical techniques for establishing a reference standard.

Conclusion

While specific, validated analytical methods for **2-(2-Isopropoxyethyl)pyridine** are not yet established in the public domain, a robust and scientifically sound analytical framework can be constructed by leveraging our understanding of its chemical structure and the well-documented analytical methodologies for related pyridine derivatives. A combination of chromatographic and spectroscopic techniques, as outlined in this guide, provides an orthogonal and self-validating approach to ensure the identity, purity, and quality of this compound, thereby supporting its potential development in pharmaceutical and chemical applications.

References

- The Good Scents Company. 2-(2-hydroxyethyl) pyridine, 103-74-2. [\[Link\]](#)
- Dakota Chemical. Optimizing Synthesis of 2-(2-Hydroxyethyl)pyridine for Industrial Use. [\[Link\]](#)
- Cheméo. Chemical Properties of 2-(2-Ethoxyethyl)pyridine (CAS 28672-54-0). [\[Link\]](#)
- Patsnap. Synthesis method of (2-hydroxyethyl)pyridine. [\[Link\]](#)
- Chromatography Forum. Method for pyridine amine derivative. [\[Link\]](#)
- PubChem. 2-(2-Hydroxyethyl)pyridine. [\[Link\]](#)
- PubMed Central. New Pyrimidine and Pyridine Derivatives as Multitarget Cholinesterase Inhibitors: Design, Synthesis, and In Vitro and In Cellulo Evaluation. [\[Link\]](#)
- Google Patents. Preparation method of two etoposide impurities.
- Google Patents. Synthesis method of 2-hydroxyethyl pyridine.
- ResearchGate. Development and Validation of Reverse-phase High-performance Liquid Chromatography Method for Novel Synthetic Pyridine Derivative. [\[Link\]](#)
- Taylor & Francis Online. Quantitative Determination of Pyridine Content in Crustacean Tissues and Marine Sediments by Headspace Gas Chromatography/Tandem Mass Spectrometry (HS-GC-MS/MS). [\[Link\]](#)
- PubChem. 2-(2-Propoxyethyl)pyridine. [\[Link\]](#)

- OpenStax. 18.8 Spectroscopy of Ethers – Organic Chemistry: A Tenth Edition. [\[Link\]](#)
- HELIX Chromatography. HPLC Methods for analysis of Pyridine. [\[Link\]](#)
- National Center for Biotechnology Information. Recent Trends in Product Development and Regulatory Issues on Impurities in Active Pharmaceutical Ingredient (API) and Drug Products. Part 2. [\[Link\]](#)
- CPACChem. Pyridine CAS:110-86-1 EC:203-809-9. [\[Link\]](#)
- Chemistry LibreTexts. 18.9: Spectroscopy of Ethers. [\[Link\]](#)
- YouTube. Mass Spectrometry Part 4-Fragmentation in Ethers. [\[Link\]](#)
- Fiveable. Spectroscopy of Ethers | Organic Chemistry Class Notes. [\[Link\]](#)
- Agenzia Italiana del Farmaco. Impurities in Drug Substance and Drug Product Regulatory aspects. [\[Link\]](#)
- European Medicines Agency. Q 3 B (R2) Impurities in New Drug Products. [\[Link\]](#)
- ACS Publications. PyFragMS: A Web Tool for the Investigation of the Collision-Induced Fragmentation Pathways. [\[Link\]](#)
- Chemistry LibreTexts. 4.7: NMR Spectroscopy. [\[Link\]](#)
- Der Pharma Chemica. Synthesis and characterization of process related impurities of an anti- tuberculosis drug-Prothionamide. [\[Link\]](#)
- Chemistry LibreTexts. Mass Spectrometry - Fragmentation Patterns. [\[Link\]](#)
- Agency for Toxic Substances and Disease Registry. ANALYTICAL METHODS. [\[Link\]](#)
- ACS Publications. NMR Chemical Shifts of Trace Impurities: Common Laboratory Solvents, Organics, and Gases in Deuterated Solvents Relevant to the Organometallic Chemist. [\[Link\]](#)
- ResearchGate. The mass spectra of furan, pyrrole, pyridine and pyrazine recorded at I.... [\[Link\]](#)

- IOP Conference Series: Earth and Environmental Science. Determination of Pyridine in Air by Gas Chromatography Coupled with GDX 502 Tube Adsorption and Dichloromethane Desorption. [[Link](#)]
- MDPI. A Mechanism Study on the (+)-ESI-TOF/HRMS Fragmentation of Some PPI Prazoles and Their Related Substances. [[Link](#)]

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Sources

- 1. Recent Trends in Product Development and Regulatory Issues on Impurities in Active Pharmaceutical Ingredient (API) and Drug Products. Part 2: Safety Considerations of Impurities in Pharmaceutical Products and Surveying the Impurity Landscape - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
- 2. atsdr.cdc.gov [atsdr.cdc.gov]
- 3. documents.thermofisher.com [documents.thermofisher.com]
- 4. Method for pyridine amine derivative - Chromatography Forum [[chromforum.org](https://www.chromforum.org/)]
- 5. chem.libretexts.org [chem.libretexts.org]
- 6. fiveable.me [fiveable.me]
- 7. youtube.com [youtube.com]
- 8. chem.libretexts.org [chem.libretexts.org]
- 9. 吡啶 Pharmaceutical Secondary Standard; Certified Reference Material | Sigma-Aldrich [sigmaaldrich.com]
- 10. reagents.alfa-chemistry.com [reagents.alfa-chemistry.com]
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